

In-Depth Technical Guide to 1,3-Dimethylpyrrolidin-2-one

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Compound of Interest

Compound Name: 1,3-Dimethylpyrrolidin-2-one

CAS No.: 19597-07-0

Cat. No.: B1295651

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **1,3-Dimethylpyrrolidin-2-one** (CAS No. 19597-07-0), a heterocyclic compound of interest in various chemical and pharmaceutical research areas. This document details its chemical and physical properties, safety and handling information, a proposed synthesis protocol, and its role as a versatile chemical intermediate.

Chemical Identity and Properties

1,3-Dimethylpyrrolidin-2-one is a substituted five-membered lactam. Its core structure, the pyrrolidinone ring, is a prevalent scaffold in medicinal chemistry.^{[1][2]}

Chemical Identifiers

Identifier	Value
CAS Number	19597-07-0[3][4][5]
Molecular Formula	C ₆ H ₁₁ NO[4][5]
Molecular Weight	113.16 g/mol [4][5]
IUPAC Name	1,3-dimethylpyrrolidin-2-one
Synonyms	1,3-Dimethyl-2-oxopyrrolidine, 1,3-Dimethyl-2-pyrrolidone, 1,3-Dimethylpyrrolid-2-one[5][6][7]
InChI Key	BCNBMSZKALBQEF-UHFFFAOYSA-N[3]
Canonical SMILES	CC1CCN(C1=O)C[7]

Physicochemical Properties

This compound is a colorless liquid at room temperature.[6] It is a high-boiling point solvent with good solvency for a range of compounds.[5]

Property	Value	Source(s)
Boiling Point	197.6 °C at 760 mmHg	[5]
95 °C at 15 Torr	[3]	
Density	0.9906 g/cm ³ at 20 °C	[3]
0.973 g/cm ³	[5]	
Flash Point	85.2 °C	[5][6]
Refractive Index	1.455	[5][6]
Vapor Pressure	0.376 mmHg at 25 °C	[5]
pKa (Predicted)	-0.37 ± 0.40	[6][7]
Storage	Sealed in a dry place at room temperature.	[6][7]

Safety and Handling

1,3-Dimethylpyrrolidin-2-one is classified as an irritant and a reprotoxic substance.^[5]^[7]

Standard laboratory safety protocols should be strictly followed when handling this compound.

GHS Hazard Information

Signal Word	Warning ^[7]
Pictogram	GHS07 (Exclamation Mark)
Hazard Statements	H315: Causes skin irritation. ^[7]
H319: Causes serious eye irritation. ^[7]	
H335: May cause respiratory irritation. ^[7]	
Classified as a reprotoxic substance (may damage fertility or the unborn child). ^[5]	
Precautionary Statements	P261: Avoid breathing dust/fume/gas/mist/vapors/spray. ^[7]
P264: Wash skin thoroughly after handling. ^[7]	
P280: Wear protective gloves/eye protection/face protection. ^[7]	
P302+P352: IF ON SKIN: Wash with plenty of water.	
P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.	

Handling and Storage Recommendations

- Engineering Controls: Handle in a well-ventilated fume hood.
- Personal Protective Equipment (PPE): Wear safety glasses, chemical-resistant gloves, and a lab coat.

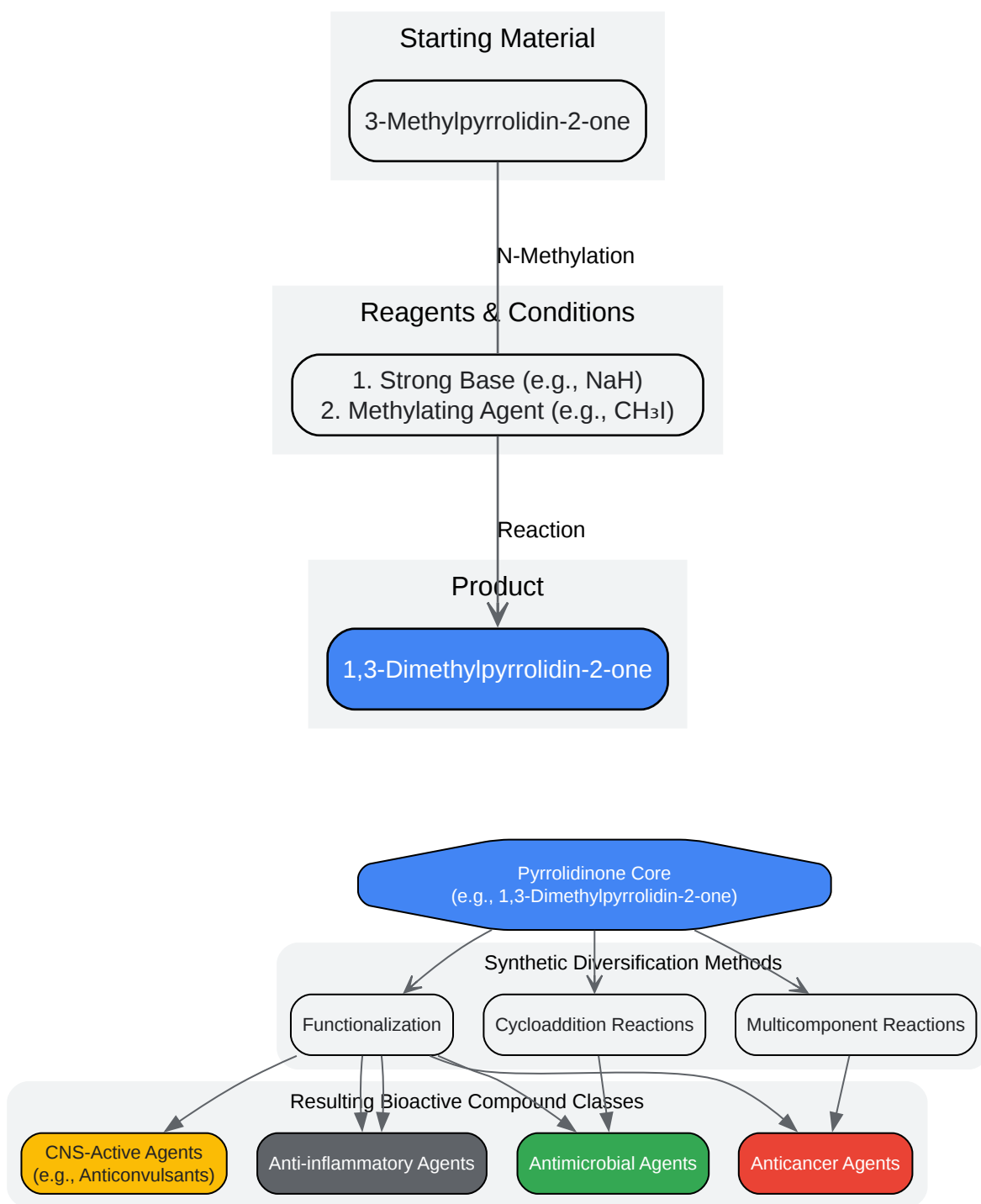
- Storage: Keep the container tightly sealed and store in a dry, cool, and well-ventilated area away from incompatible materials such as strong oxidizing agents.[\[6\]](#)[\[7\]](#)
- Fire Safety: This is a flammable liquid; keep away from open flames and high temperatures.
[\[6\]](#)

Experimental Protocols: Synthesis

A detailed, peer-reviewed synthesis protocol for **1,3-Dimethylpyrrolidin-2-one** is not readily available in the public domain. However, a general synthetic strategy involves the methylation of a pyrrolidinone precursor.[\[6\]](#)

General Proposed Synthesis Route

The synthesis can be conceptualized as a two-step process starting from 3-methyl-pyrrolidin-2-one. The first step would involve the formation of the N-methylated product.



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References

- [1. Pyrrolidine in Drug Discovery: A Versatile Scaffold for Novel Biologically Active Compounds - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [2. researchgate.net \[researchgate.net\]](#)
- [3. CAS Common Chemistry \[commonchemistry.cas.org\]](#)
- [4. scbt.com \[scbt.com\]](#)
- [5. lookchem.com \[lookchem.com\]](#)
- [6. chembk.com \[chembk.com\]](#)
- [7. Page loading... \[guidechem.com\]](#)
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